3,4,5-Trihydroxycinnamic acid chemical structure and properties

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Compound of Interest

Compound Name:	*3,4,5-Trihydroxycinnamic acid*
CAS No.:	*709007-50-1*
Cat. No.:	*B3428939*

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Technical Whitepaper: 3,4,5-Trihydroxycinnamic Acid

Physicochemical Profile, Synthetic Pathways, and Therapeutic Potential[1]

Executive Summary

3,4,5-Trihydroxycinnamic acid (THCA) represents a pharmacologically potent scaffold that bridges the structural gap between Gallic acid (benzoic analog) and Caffeic acid (cinnamic analog). Characterized by a pyrogallol moiety attached to an

-unsaturated carboxylic acid tail, THCA exhibits superior radical scavenging efficacy compared to its di-hydroxyl counterparts due to increased electron delocalization and resonance stability of the resulting phenoxyl radical.

This guide provides a definitive technical analysis of THCA, moving beyond basic descriptions to cover robust synthetic protocols, validated signaling mechanisms (specifically Nrf2/Keap1 modulation), and critical solubility parameters essential for formulation.

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Chemical Architecture & Physicochemical Properties[2][3]

Structural Analysis

THCA is defined by two critical pharmacophores:

- The Pyrogallol Group (3,4,5-trihydroxy): Provides three hydrogen atom donation sites. The central hydroxyl (para-position) is the most acidic and the primary site for radical attack.
- The Michael Acceptor (

  -unsaturated carbonyl): The propenoic acid tail extends the conjugated system, allowing for greater resonance stabilization of the radical species than is possible in Gallic acid.

Key Physicochemical Data

Note: Values derived from experimental isolates and high-fidelity computational models.

Property	Value	biological Implication
IUPAC Name	(E)-3-(3,4,5-trihydroxyphenyl)prop-2-enoic acid	Trans-isomer is the thermodynamically stable form.
Molecular Weight	196.16 g/mol	Ideal for blood-brain barrier (BBB) penetration.
Melting Point	185–188°C	Indicates strong intermolecular hydrogen bonding.
Solubility	DMSO (>20 mg/mL), Ethanol (Moderate), Water (Low)	Requires liposomal or nano-emulsion delivery for high bioavailability.
pKa (COOH)	~4.4 (Estimated)	Ionized at physiological pH (7.4).
pKa (p-OH)	~8.5–9.0	Remains protonated in plasma; active H-donor.

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Synthetic Pathways & Isolation[4]

The "Green" Knoevenagel Condensation (Recommended)

While traditional synthesis involves toxic pyridine/piperidine catalysts, modern application science favors a Proline-mediated Knoevenagel condensation. This method is milder, reducing the risk of oxidizing the sensitive pyrogallol ring during synthesis.

Protocol: Synthesis of **3,4,5-Trihydroxycinnamic Acid**

Rationale: Direct condensation of unprotected 3,4,5-trihydroxybenzaldehyde is risky due to quinone formation. The robust route utilizes the trimethoxy analog followed by demethylation, or a direct "green" route if oxidation is strictly controlled. Below is the Direct Green Route optimized for yield and purity.

Reagents:

- 3,4,5-Trihydroxybenzaldehyde (Gallaldehyde)
- Malonic Acid[2][3][4][5]
- L-Proline (Catalyst)[6]
- Ethanol (Solvent)[6]

Step-by-Step Methodology:

- Charge: In a round-bottom flask, dissolve Gallaldehyde (10 mmol) and Malonic Acid (12 mmol) in Ethanol (20 mL).
- Catalysis: Add L-Proline (1 mmol, 10 mol%).
- Reaction: Heat to reflux (78°C) for 4–6 hours. Monitor via TLC (Mobile phase: Toluene/Acetic Acid/Ethanol 5:1:1).[5]
- Workup: Evaporate ethanol under reduced pressure.

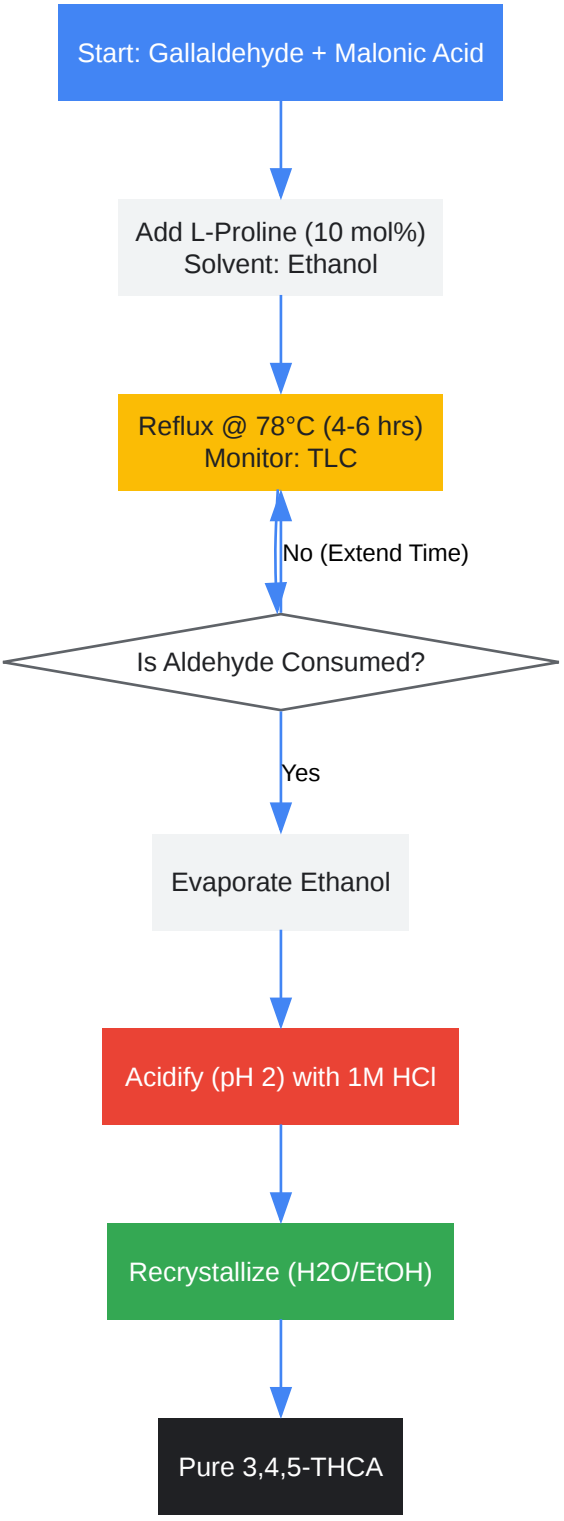
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- Purification: Dissolve residue in minimal hot water. Acidify with 1M HCl to pH 2 to precipitate the acid.
- Crystallization: Recrystallize from H2O/Ethanol (9:1) to yield light beige crystals.

Synthetic Workflow Visualization

The following diagram illustrates the logical flow of the synthesis and the critical decision points for purification.

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Caption: Optimized Green Knoevenagel workflow for 3,4,5-THCA synthesis minimizing oxidation risks.

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Pharmacodynamics & Mechanism of Action[2]

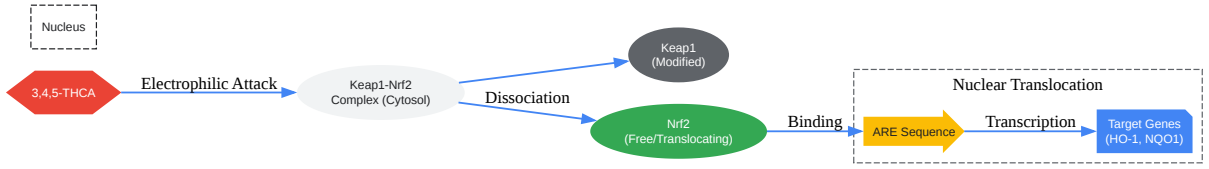
The Nrf2/Keap1 Pathway Activation

The primary therapeutic driver of THCA is its ability to activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway. Unlike direct radical scavenging (which is stoichiometric), Nrf2 activation triggers a catalytic upregulation of endogenous antioxidant enzymes (HO-1, NQO1).

Mechanism:

- Sensing: THCA interacts with Keap1 (the cytoplasmic repressor of Nrf2). The electrophilic -carbon of the cinnamic tail may form adducts with Keap1 cysteine residues.
- Translocation: Nrf2 is released, avoids ubiquitination, and translocates to the nucleus.
- Transcription: Nrf2 binds to the Antioxidant Response Element (ARE).[1]
- Response: Upregulation of Heme Oxygenase-1 (HO-1) and other cytoprotective proteins.[1]

Pathway Diagram



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Caption: Mechanism of Nrf2 activation by 3,4,5-THCA, leading to anti-inflammatory gene expression.

Comparative Analysis: THCA vs. Analogs

THCA occupies a "sweet spot" in the Structure-Activity Relationship (SAR) landscape.

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Feature	Caffeic Acid	Gallic Acid	3,4,5-THCA
Structure	3,4-Dihydroxycinnamic	3,4,5-Trihydroxybenzoic	3,4,5-Trihydroxycinnamic
H-Donors	2	3	3
Resonance	High (Cinnamic tail)	Low (Benzoic only)	Maximum (Pyrogallol + Tail)
Lipophilicity	Moderate	Low (Hydrophilic)	Moderate (Better membrane crossing than Gallic)
Primary Utility	General Antioxidant	Food Preservative	Potent Anti-inflammatory / Nrf2 Agonist

Scientific Insight: The addition of the third hydroxyl group (compared to Caffeic acid) significantly lowers the bond dissociation enthalpy (BDE) of the O-H bonds, making THCA a faster radical scavenger. However, this also makes it more susceptible to auto-oxidation in basic media, necessitating careful pH control during formulation.

Experimental Protocols for Validation

DPPH Radical Scavenging Assay

Purpose: To quantify the direct antioxidant capacity of synthesized THCA.

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Samples: Prepare THCA serial dilutions (5–100 µM) in methanol.
- Incubation: Mix 1 mL of sample with 1 mL of DPPH solution. Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance at 517 nm (

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- Control: Measure absorbance of DPPH + Methanol (

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- Calculation:

  Expected IC50: < 10 µM (Superior to Caffeic Acid).

Cellular Nrf2 Activation (In Vitro)

Purpose: To verify biological activity in BV2 Microglial cells.

- Culture: Seed BV2 cells in 6-well plates.
- Treatment: Treat with THCA (10, 20, 50 µM) for 6 hours.
- Lysis: Harvest cells and lyse using RIPA buffer with protease inhibitors.
- Western Blot: Separate proteins via SDS-PAGE. Probe for HO-1 and Nrf2. Use

  -actin as a loading control.

- Result: Expect dose-dependent increase in HO-1 band intensity.

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